

A Comparative Guide to the Wear Performance of EN40B and Alternative Alloys

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Compound of Interest

Compound Name: EN40

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This guide provides an objective comparison of the wear performance of **EN40B** nitriding steel against other commonly used alloys, EN41B and EN24. The information presented is based on available experimental data and technical specifications to assist in material selection for applications demanding high wear resistance.

Introduction to EN40B and its Alternatives

EN40B is a chromium-molybdenum nitriding steel known for its high strength and excellent wear resistance after a nitriding surface treatment. This thermochemical process introduces nitrogen into the surface of the steel, creating an extremely hard case while maintaining a tough and ductile core. This unique combination of properties makes **EN40B** suitable for components subjected to heavy loading, friction, and fatigue.

Alternative alloys such as EN41B, a chromium-aluminium-molybdenum nitriding steel, and EN24, a nickel-chromium-molybdenum through-hardening steel, are often considered for similar high-wear applications. EN41B is specifically designed for nitriding and is reputed to achieve a higher surface hardness than **EN40B**. EN24 is a high-tensile steel with good hardenability and toughness.

Comparative Data

While a direct comparative study with quantitative wear data under identical experimental conditions for all three alloys is not readily available in the public domain, the following tables summarize their key properties based on existing technical literature.

Table 1: Chemical Composition of **EN40B**, **EN41B**, and **EN24**

Element	EN40B (722M24)	EN41B (905M39)	EN24 (817M40)
Carbon (C)	0.20 - 0.30%	0.35 - 0.45%	0.36 - 0.44%
Silicon (Si)	0.10 - 0.35%	0.10 - 0.45%	0.10 - 0.40%
Manganese (Mn)	0.45 - 0.70%	≤ 0.65%	0.45 - 0.70%
Chromium (Cr)	2.80 - 3.30%	1.40 - 1.80%	1.00 - 1.40%
Molybdenum (Mo)	0.40 - 0.60%	0.10 - 0.25%	0.20 - 0.35%
Nickel (Ni)	≤ 0.40%	≤ 0.40%	1.30 - 1.70%
Aluminium (Al)	-	0.90 - 1.30%	-
Sulphur (S)	≤ 0.040%	≤ 0.035%	≤ 0.050%
Phosphorus (P)	≤ 0.035%	≤ 0.035%	≤ 0.040%

Table 2: Mechanical and Wear-Related Properties

Property	Nitrided EN40B	Nitrided EN41B	Hardened & Tempered EN24
Surface Hardness	> 65 HRC	Up to 68 HRC	~55-58 HRC (typical)
Tensile Strength	850 - 1000 N/mm ² (Core)	775 - 925 N/mm ² (Core)	850 - 1000 N/mm ²
Key Wear Resistance Features	High surface hardness with a tough core, resistant to abrasion and seizure.	Excellent wear and abrasion resistance due to higher achievable surface hardness.	Good toughness and strength, offering moderate wear resistance.

Disclaimer: The wear performance of materials is highly dependent on the specific experimental conditions (e.g., load, sliding speed, temperature, lubrication). The data presented here is for comparative purposes and is based on information from various sources. A direct, quantitative comparison of wear rates and coefficients of friction would require testing these alloys under identical, controlled conditions.

Experimental Protocols

A common method for evaluating the wear performance of materials is the Pin-on-Disc test, standardized by ASTM G99.

General Pin-on-Disc Experimental Protocol

The following outlines a typical procedure for conducting a pin-on-disc wear test:

- Specimen Preparation:
 - A pin is fabricated from the test material (e.g., **EN40B**, EN41B, or EN24).
 - A disc is made from a counter material, often a hardened steel.
 - The surfaces of both the pin and disc are ground and polished to a specific surface roughness.
 - The specimens are thoroughly cleaned with a solvent (e.g., acetone) to remove any contaminants.
- Test Execution:
 - The pin is held stationary in a holder, and a specific load is applied, pressing it against the rotating disc.
 - The disc rotates at a constant speed for a predetermined sliding distance or duration.
 - The frictional force between the pin and the disc is continuously measured by a sensor.
 - The test is typically conducted under dry sliding conditions at ambient temperature, unless specific environmental or lubrication conditions are being investigated.

- Data Analysis:
 - The coefficient of friction is calculated from the measured frictional force and the applied load.
 - The wear volume loss of the pin is determined by measuring the mass loss (using a precision balance) or by analyzing the geometry of the wear scar using a profilometer.
 - The specific wear rate is then calculated, providing a quantitative measure of the material's wear resistance under the specific test conditions.

Example Experimental Protocol for EN24 Steel (Wet Sliding)

A study on the tribological behavior of EN24 steel utilized a pin-on-disc setup under wet sliding conditions with the following parameters:

- Pin Material: EN24 Steel
- Disc Material: Oil Hardened Non-Shrinking Steel (OHNS)
- Pin Geometry: 10 mm diameter, 50 mm length, with a 3 mm conical contact surface
- Lubrication: Wet sliding conditions
- Input Parameters:
 - Load: Varied
 - Sliding Speed: Varied
 - Time: Varied

Visualizing Experimental and Logical Relationships

Experimental Workflow for Pin-on-Disc Wear Testing

- To cite this document: BenchChem. [A Comparative Guide to the Wear Performance of EN40B and Alternative Alloys]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b607303#validating-the-wear-performance-of-en40b-against-other-alloys>]

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